

Query Resolution: The Term "AW4" is Ambiguous

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Compound of Interest

Compound Name: AW4

Cat. No.: B15583369

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Initial analysis indicates that "**AW4**" is not a recognized, unique identifier for a specific protein in major biological databases. Searches for "**AW4** protein" and its associated signaling pathways have returned multiple, unrelated results, suggesting that "**AW4**" may be a typographical error, an abbreviation for a different protein, or a non-biological term.

To proceed with generating the requested in-depth technical guide, clarification of the target protein is essential. Below is a summary of potential proteins that "**AW4**" might refer to, based on common nomenclature patterns.

Potential Protein Candidates (based on possible typographical errors):

- ATF4 (Activating Transcription Factor 4): A key transcription factor involved in the integrated stress response. It plays a crucial role in cellular adaptation to various stresses, including nutrient deprivation and oxidative stress.[1][2]
- ALK4 (Activin receptor-like kinase 4): Also known as ACVR1B, it is a type I receptor for the TGF-beta superfamily, primarily mediating signals from activin and myostatin, which are critical in muscle growth and cell differentiation.[3]
- AF4 (ALL1-fused gene from chromosome 4): This protein is a transcription factor that is notably implicated in certain types of acute lymphoblastic leukemia (ALL) through chromosomal translocations with the MLL gene.[4]

- PAR4 (Protease-Activated Receptor 4): A G-protein coupled receptor activated by thrombin, playing a significant role in thrombosis and inflammation.[5]
- NOX4 (NADPH Oxidase 4): An enzyme that generates reactive oxygen species (ROS) and is involved in various signaling pathways, including those activated by TGF- β , contributing to processes like fibrosis.[6]
- AHK4 (Arabidopsis Histidine Kinase 4): A cytokinin receptor in the plant *Arabidopsis thaliana*, integral to the cytokinin signaling pathway which regulates cell division and differentiation.[7]
- SAA4 (Serum Amyloid A4, constitutive): A protein belonging to the serum amyloid A family of apolipoproteins. Unlike acute-phase SAAs, SAA4 is constitutively expressed.[8]

Non-Protein Contexts:

The term "**AW4**" also appears in non-biological contexts, including:

- A model number for a computer component (iBUYPOWER **AW4** CPU cooler).[9]
- A designation within the Köppen climate classification system (tropical humid climate).[10]
[11]

Action Required:

To fulfill the request for a detailed technical whitepaper, please specify the correct and complete name of the protein of interest from the list above or provide an alternative, recognized protein identifier (e.g., UniProt accession number or full gene name). Once the correct protein is identified, a comprehensive guide detailing its target interactions, experimental protocols, and signaling pathways with the required visualizations will be developed.

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